

Personal protective equipment for handling CCG258208 hydrochloride

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Compound of Interest

Compound Name: CCG258208 hydrochloride

Cat. No.: B8087015

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Essential Safety and Handling Guide for CCG258208 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **CCG258208 hydrochloride**, a potent and selective G protein-coupled receptor kinase 2 (GRK2) inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

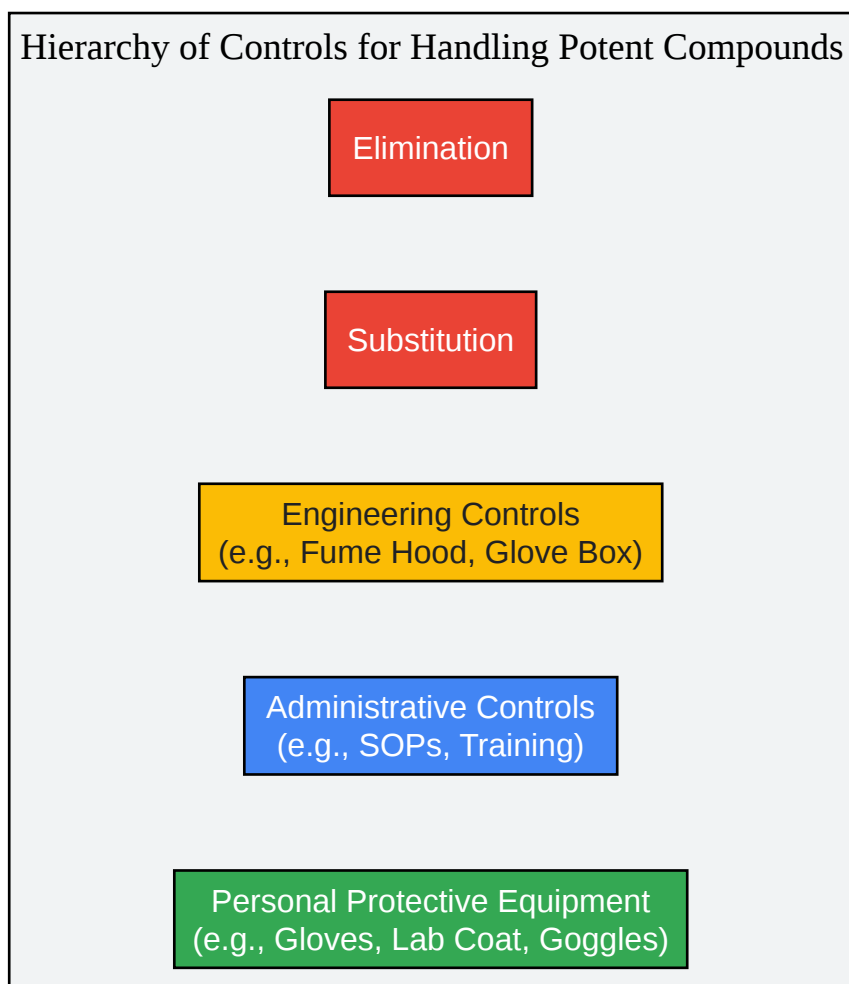
Chemical and Physical Properties

A summary of the key chemical and physical properties of **CCG258208 hydrochloride** is presented below. This information is critical for accurate experimental planning and safe handling.

Property	Value
Molecular Formula	C ₂₄ H ₂₆ ClFN ₄ O ₄
Molecular Weight	488.94 g/mol
Appearance	Solid powder
Purity	≥98%
Solubility	DMSO: ≥ 250 mg/mL Water: 50 mg/mL (with ultrasonic)[1]
IC ₅₀	30 nM for GRK2[2][3]

Personal Protective Equipment (PPE)

Due to its potent biological activity, **CCG258208 hydrochloride** should be handled with appropriate engineering controls and personal protective equipment to minimize exposure.[4][5][6] The hierarchy of controls should always be followed, prioritizing engineering and administrative controls over PPE.



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Caption: Hierarchy of controls for safe handling.

Recommended PPE:

- Gloves: Nitrile or other chemically resistant gloves should be worn at all times. Double gloving is recommended when handling the solid compound.
- Eye Protection: ANSI-rated safety glasses or goggles are mandatory.
- Lab Coat: A fully buttoned lab coat should be worn to protect from skin contact.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood or glove box, a NIOSH-approved respirator is recommended.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability and integrity of **CCG258208 hydrochloride** and to ensure the safety of laboratory personnel.

Handling the Solid Compound

- **Work in a Controlled Environment:** All weighing and handling of the solid powder should be performed in a certified chemical fume hood, glove box, or a ventilated balance enclosure to prevent inhalation of airborne particles.
- **Prevent Static Discharge:** Use an anti-static weigh paper or a static-eliminating device to prevent the powder from scattering.
- **Use Appropriate Tools:** Use clean, dedicated spatulas and weighing instruments.
- **Avoid Contamination:** Ensure that the primary container is securely closed after use to prevent contamination and exposure to moisture.

Storage Conditions

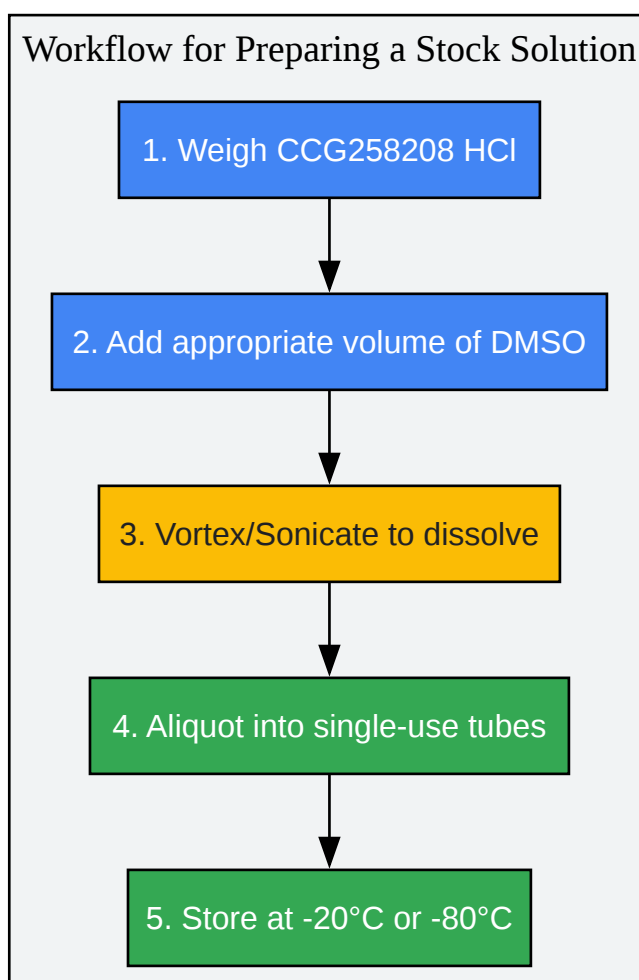
Form	Storage Temperature	Duration	Notes
Solid (Powder)	4°C	As per manufacturer's recommendation	Sealed storage, away from moisture. [2]
In Solvent	-20°C	1 month	Sealed storage, away from moisture. [2] [3]
In Solvent	-80°C	6 months	Sealed storage, away from moisture. [2] [3]

Experimental Protocols: Solution Preparation

It is advisable to prepare a concentrated stock solution in 100% DMSO, which can then be diluted for various experimental applications.[\[7\]](#)

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Aseptically weigh the desired amount of **CCG258208 hydrochloride** powder.
- Add the appropriate volume of sterile, cell culture grade DMSO to achieve a 10 mM concentration.
- Vortex or sonicate at room temperature until the powder is completely dissolved, resulting in a clear solution.[7]
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[7]
- Store the aliquots at -20°C or -80°C.[7]



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Caption: Workflow for preparing a stock solution.

First Aid Measures

In the event of exposure, follow these first aid measures immediately and seek medical attention.

- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious.

Spill and Disposal Plan

Spill Management

- **Solid Spills:**
 - Evacuate the area and prevent entry.
 - Wear appropriate PPE, including respiratory protection.
 - Gently cover the spill with a damp paper towel to avoid raising dust.
 - Carefully collect the material and place it in a sealed container for disposal.
 - Clean the spill area with a suitable detergent and water.
- **Liquid Spills:**
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material into a sealed container for disposal.

- Clean the spill area with a suitable detergent and water.

Disposal Plan

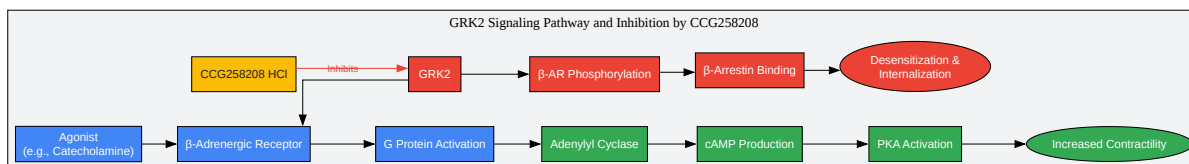
All waste containing **CCG258208 hydrochloride** must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all unused material, contaminated consumables (e.g., pipette tips, tubes, gloves), and spill cleanup materials in a clearly labeled, sealed, and chemically compatible container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**CCG258208 hydrochloride**".
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not dispose of this chemical down the drain or in the regular trash.^{[2][7][8][9][10]}

Caption: Decision process for waste disposal.

Mechanism of Action: GRK2 Inhibition

CCG258208 hydrochloride is a potent and selective inhibitor of GRK2. In conditions like heart failure, GRK2 is upregulated and phosphorylates β -adrenergic receptors (β -ARs), leading to their desensitization and reduced cardiac contractility. By inhibiting GRK2, CCG258208 prevents this desensitization, thereby enhancing β -AR signaling and improving cardiac function.^[8]



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Caption: Signaling pathway of GRK2 inhibition.

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